

# Unmasking Geographic Origins: $^{87}\text{Sr}/^{86}\text{Sr}$ Isotope Analysis in Forensic Geology and Sourcing

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Strontium-86

Cat. No.: B083252

[Get Quote](#)

## Application Note & Protocol

The precise measurement of strontium isotope ratios ( $^{87}\text{Sr}/^{86}\text{Sr}$ ) has emerged as a powerful tool in forensic geology, offering crucial intelligence in determining the geographic origin of a wide range of materials. This technique leverages the principle that the  $^{87}\text{Sr}/^{86}\text{Sr}$  ratio in the environment is determined by the local geology, which is then passed through the food and water chain into plants, animals, and humans with negligible fractionation.<sup>[1][2][3]</sup>

Consequently, the isotopic signature of a material can link it to a specific geographic region, providing invaluable leads in criminal investigations, humanitarian efforts, and counter-terrorism.

This document provides a detailed overview of the applications of  $^{87}\text{Sr}/^{86}\text{Sr}$  analysis in forensic science, complete with experimental protocols for sample preparation and analysis, and quantitative data from various studies. It is intended for researchers, forensic scientists, and professionals in drug development and enforcement who are interested in utilizing this robust geochemical tracer.

## Core Principles

The utility of  $^{87}\text{Sr}/^{86}\text{Sr}$  in provenancing lies in the natural radioactive decay of Rubidium-87 ( $^{87}\text{Rb}$ ) to Strontium-87 ( $^{87}\text{Sr}$ ). The abundance of  $^{87}\text{Sr}$  in a rock, and consequently in the overlying soil and water, is a function of the rock's age and its initial Rb/Sr ratio.<sup>[1]</sup> Older rocks

with high Rb/Sr ratios, such as granites, will have higher, more "radiogenic"  $^{87}\text{Sr}/^{86}\text{Sr}$  ratios, while younger rocks with low Rb/Sr ratios, like basalts, will have lower, less radiogenic ratios.[4] This geological variability creates distinct isotopic signatures across different geographic landscapes.

Because strontium is readily incorporated into biological tissues in place of calcium, the  $^{87}\text{Sr}/^{86}\text{Sr}$  ratio of an organism reflects the bioavailable strontium in its diet and drinking water. [5] Crucially, this isotopic ratio is preserved as it moves through the food web, a concept often summarized as "you are what you eat... and where you ate it." [1]

## Applications in Forensic Science

The applications of  $^{87}\text{Sr}/^{86}\text{Sr}$  analysis in a forensic context are diverse and expanding. Key areas include:

- **Human Provenancing:** Analysis of different human tissues can provide a timeline of an individual's movements. Tooth enamel forms during childhood and does not remodel, preserving the isotopic signature of an individual's birthplace or early life.[6][7] Bone, hair, and nails, which are continuously renewed, reflect the diet and location of an individual in the years leading up to their death.[1][8] This information is critical in identifying unknown victims and narrowing down search areas.[7][9]
- **Narcotics Sourcing:** The  $^{87}\text{Sr}/^{86}\text{Sr}$  ratio of illicit drugs, such as heroin and cocaine, can be traced back to the soil in which the source plants (e.g., opium poppies, coca) were grown. [10] This allows law enforcement agencies to pinpoint cultivation areas and disrupt trafficking networks.[11]
- **Food and Product Authenticity:** Strontium isotope analysis can be used to verify the geographic origin of agricultural products like wine, coffee, and honey, helping to combat food fraud.[10][12]
- **Trace Evidence Analysis:** Soil, dust, and other geological materials found on clothing, vehicles, or other items can be compared to reference maps of  $^{87}\text{Sr}/^{86}\text{Sr}$  ratios ("isoscares") to link a suspect or victim to a specific location.[13]

## Experimental Protocols

The determination of  $^{87}\text{Sr}/^{86}\text{Sr}$  ratios requires meticulous sample preparation to isolate strontium from the sample matrix, followed by high-precision analysis using either Thermal Ionization Mass Spectrometry (TIMS) or Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).

## Sample Preparation

The following are generalized protocols for common forensic sample types. Specific details may need to be optimized based on the sample matrix and available laboratory equipment.

### 1. Human Remains (Teeth and Bones):

- **Mechanical Cleaning:** Physically remove any adhering soil or soft tissue from the sample surface using a dental drill or sandblaster.
- **Chemical Cleaning:** Submerge the sample in a weak acid (e.g., 0.1 M acetic acid) in an ultrasonic bath to remove diagenetic carbonates. Rinse thoroughly with ultrapure water.
- **Dissolution:** For tooth enamel, dissolve the powdered sample in nitric acid ( $\text{HNO}_3$ ). For bone, dissolution in a stronger acid mixture may be necessary.
- **Strontium Separation:** Utilize ion-exchange chromatography with a strontium-specific resin (e.g., Sr-Spec<sup>TM</sup>) to isolate Sr from other elements.[\[14\]](#)

### 2. Soil and Sediments:

- **Drying and Sieving:** Dry the sample at a low temperature and sieve to obtain a fine, homogeneous powder.
- **Leaching:** To analyze the bioavailable strontium, leach the sample with a weak acid (e.g., 1 M ammonium nitrate) to extract strontium adsorbed to mineral surfaces.
- **Digestion (for total Sr):** For a total rock signature, digest the sample using a combination of strong acids (e.g.,  $\text{HF}$ ,  $\text{HNO}_3$ ,  $\text{HClO}_4$ ) in a clean laboratory environment.
- **Strontium Separation:** As with biological samples, use ion-exchange chromatography to purify the strontium fraction.

### 3. Plant and Organic Materials (including Narcotics):

- **Washing and Drying:** Thoroughly wash the sample with ultrapure water to remove any surface contamination and dry to a constant weight.
- **Ashing/Digestion:** Ash the sample in a muffle furnace to remove organic matter, followed by dissolution of the ash in nitric acid. Alternatively, a microwave digestion system with a mixture of nitric acid and hydrogen peroxide can be used.
- **Strontium Separation:** Isolate strontium using ion-exchange chromatography.

## Mass Spectrometry Analysis

### 1. Thermal Ionization Mass Spectrometry (TIMS):

- **Filament Loading:** Load the purified strontium sample onto a degassed rhenium (Re) filament.[\[14\]](#)[\[15\]](#)
- **Analysis:** The filament is heated in the mass spectrometer's source, causing the strontium to ionize. The ions are then accelerated and separated by mass in a magnetic field.
- **Data Acquisition:** Measure the ion beams of the different strontium isotopes simultaneously using multiple collectors. The  $^{87}\text{Sr}/^{86}\text{Sr}$  ratio is calculated after correction for mass fractionation using the stable  $^{88}\text{Sr}/^{86}\text{Sr}$  ratio.[\[15\]](#)

### 2. Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS):

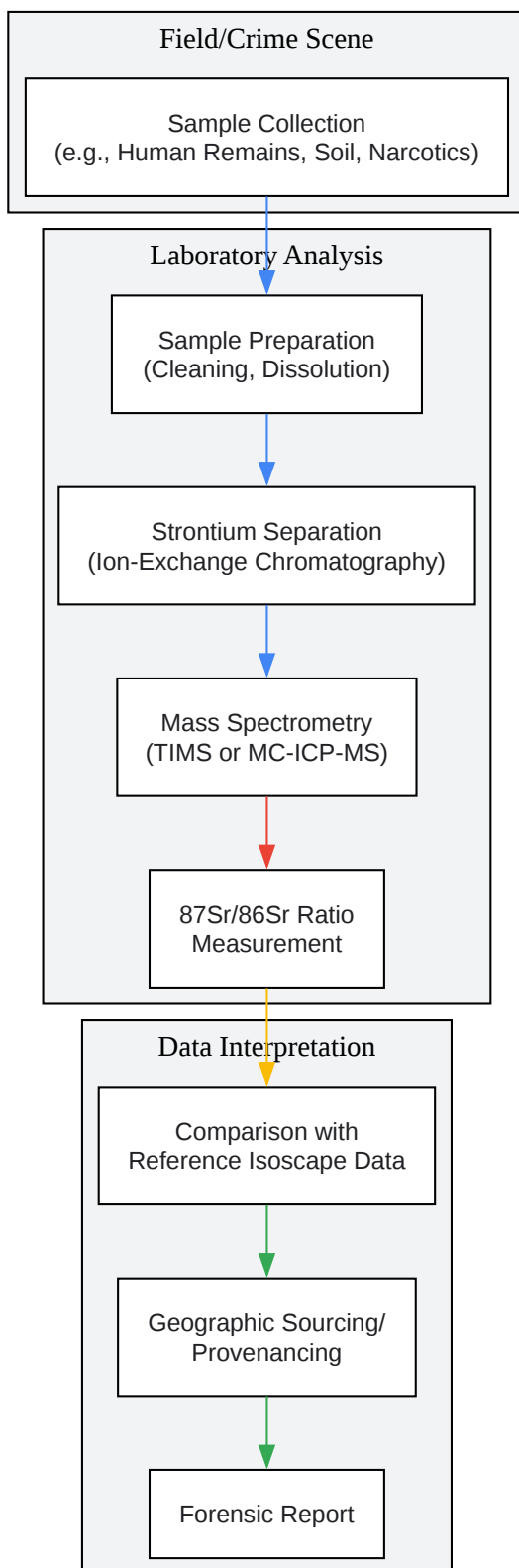
- **Sample Introduction:** Introduce the purified strontium solution into an argon plasma, which atomizes and ionizes the sample.
- **Analysis:** The ion beam is introduced into the mass spectrometer and the isotopes are separated by a magnetic sector.
- **Data Acquisition:** Similar to TIMS, multiple Faraday cups are used to simultaneously measure the ion beams of the strontium isotopes. Corrections for instrumental mass bias are applied.[\[16\]](#)[\[17\]](#)

## Data Presentation

The following table summarizes typical  $^{87}\text{Sr}/^{86}\text{Sr}$  ratios for various materials relevant to forensic investigations. It is important to note that these are representative ranges, and the actual values for a specific location will depend on the local geology.

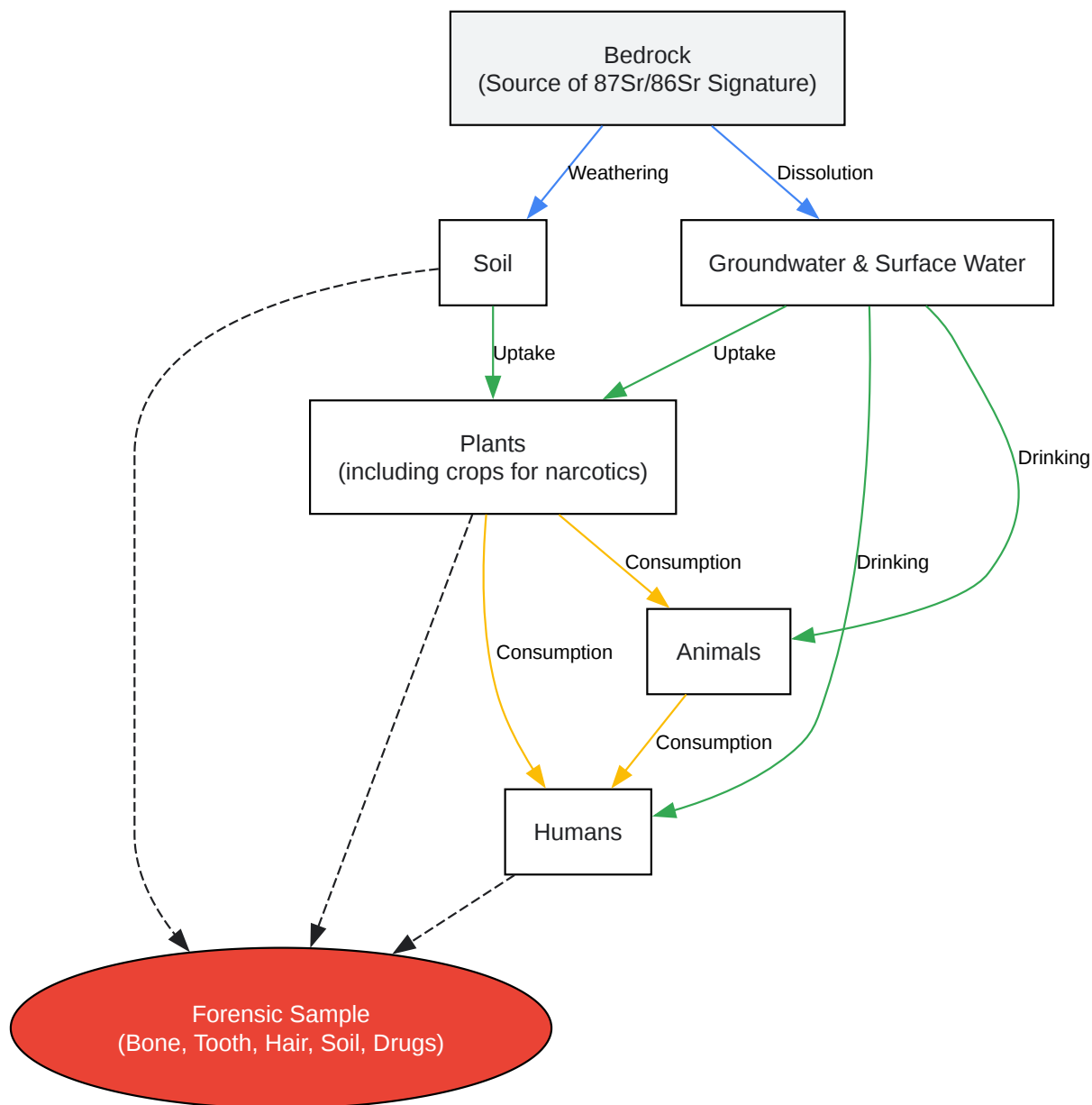
Sample Type	Material	Typical $^{87}\text{Sr}/^{86}\text{Sr}$ Range	Geographic/Geological Context
Human Remains	Tooth Enamel	0.704 - 0.730+	Reflects childhood location; highly variable depending on underlying geology.
Bone (Cortical)	0.706 - 0.725+	Represents an average of the last ~10-20 years of life.	
Hair	Variable	Reflects diet and location over the period of hair growth.	
Soils	Leachable Fraction	0.705 - 0.750+	Represents the bioavailable strontium for plant uptake.
Bulk Soil/Rock	0.703 - 0.800+	Reflects the underlying bedrock geology.	
Narcotics	Heroin (Opium)	0.707 - 0.720+	Correlates with the soil $^{87}\text{Sr}/^{86}\text{Sr}$ of the poppy cultivation area.
Cocaine	0.705 - 0.715+	Correlates with the soil $^{87}\text{Sr}/^{86}\text{Sr}$ of the coca cultivation area.	
Food & Beverages	Wine	0.706 - 0.712+	Reflects the geology of the vineyard. <a href="#">[10]</a>

## Visualization of Workflows and Concepts



[Click to download full resolution via product page](#)

Caption: Experimental workflow for  $^{87}\text{Sr}/^{86}\text{Sr}$  analysis in forensic geology.



[Click to download full resolution via product page](#)

Caption: The biogeochemical pathway of strontium from bedrock to forensic samples.

## Conclusion

The application of  $^{87}\text{Sr}/^{86}\text{Sr}$  isotope analysis provides a powerful and scientifically robust method for provenancing in forensic investigations. By carefully following established protocols for sample collection, preparation, and analysis, forensic scientists can generate high-quality data that can be used to link individuals and evidence to specific geographic locations. The continued development of analytical techniques and the expansion of global  $^{87}\text{Sr}/^{86}\text{Sr}$  isoscape databases will further enhance the utility of this valuable tool in the pursuit of justice.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Application – Isobar Science [isobarscience.com]
- 2. Experimental evidence shows no fractionation of strontium isotopes ( $(^{87}\text{Sr})/(^{86}\text{Sr})$ ) among soil, plants, and herbivores: implications for tracking wildlife and forensic science - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. fiveable.me [fiveable.me]
- 7. researchgate.net [researchgate.net]
- 8. Isotopic analysis in forensic geography – Isobar Science [isobarscience.com]
- 9. researchgate.net [researchgate.net]
- 10. m.youtube.com [m.youtube.com]
- 11. researchgate.net [researchgate.net]
- 12. Strontium Isotope Ratio Analysis | Brooks Applied Labs [brooksapplied.com]
- 13. researchgate.net [researchgate.net]
- 14. it2isotopes.com [it2isotopes.com]



- 15. Reproducibility of Sr isotope Ratio Measurements Using TIMS | Isotopx [isotopx.com]
- 16. An optimized protocol for high precision measurement of  $^{87}\text{Sr}/^{86}\text{Sr}$  using a Neptune Plus multi-collector inductively coupled plasma mass spectrometer: evaluation of different cone combinations for Sr isotope determination - Analytical Methods (RSC Publishing) [pubs.rsc.org]
- 17. High throughput method for Sr extraction from variable matrix waters and  $^{87}\text{Sr}/^{86}\text{Sr}$  isotope analysis by MC-ICP-MS - Journal of Analytical Atomic Spectrometry (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [Unmasking Geographic Origins:  $^{87}\text{Sr}/^{86}\text{Sr}$  Isotope Analysis in Forensic Geology and Sourcing]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083252#application-of-87sr-86sr-in-forensic-geology-and-sourcing]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)